

Application Notes & Protocols: Leveraging 5-(Chlorosulfonyl)-2-ethoxybenzoic Acid in Drug Discovery

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(Chlorosulfonyl)-2-ethoxybenzoic acid

Cat. No.: B1589165

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Introduction: The Strategic Value of a Bifunctional Scaffold

In the landscape of medicinal chemistry, the efficiency of a synthetic campaign is often dictated by the strategic choice of starting materials. **5-(Chlorosulfonyl)-2-ethoxybenzoic acid** is a prime example of a bifunctional building block that offers significant advantages in the design and synthesis of complex molecular architectures.^[1] Its structure features two chemically orthogonal reactive groups: a highly reactive sulfonyl chloride ($-\text{SO}_2\text{Cl}$) and a versatile carboxylic acid ($-\text{COOH}$).^[1] This orthogonality is the cornerstone of its utility, enabling chemists to perform selective reactions at one site while leaving the other intact, or to engage both in a programmed sequence.

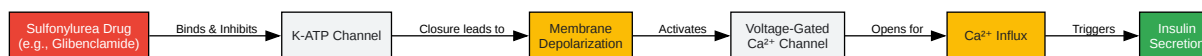
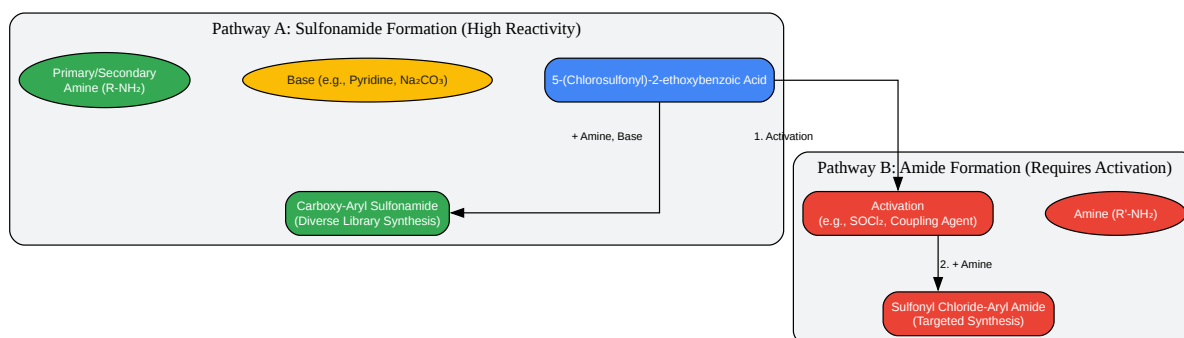
The sulfonyl chloride group readily undergoes nucleophilic attack by primary or secondary amines to form highly stable sulfonamide linkages, a cornerstone reaction for generating diverse compound libraries.^{[2][3]} Concurrently, the carboxylic acid can participate in a host of classic transformations, including amidation and esterification.^[1] This dual reactivity profile establishes **5-(chlorosulfonyl)-2-ethoxybenzoic acid** not merely as an intermediate, but as a privileged scaffold for constructing molecules with therapeutic potential across various disease areas, including metabolic disorders, infectious diseases, and oncology.^{[4][5]}

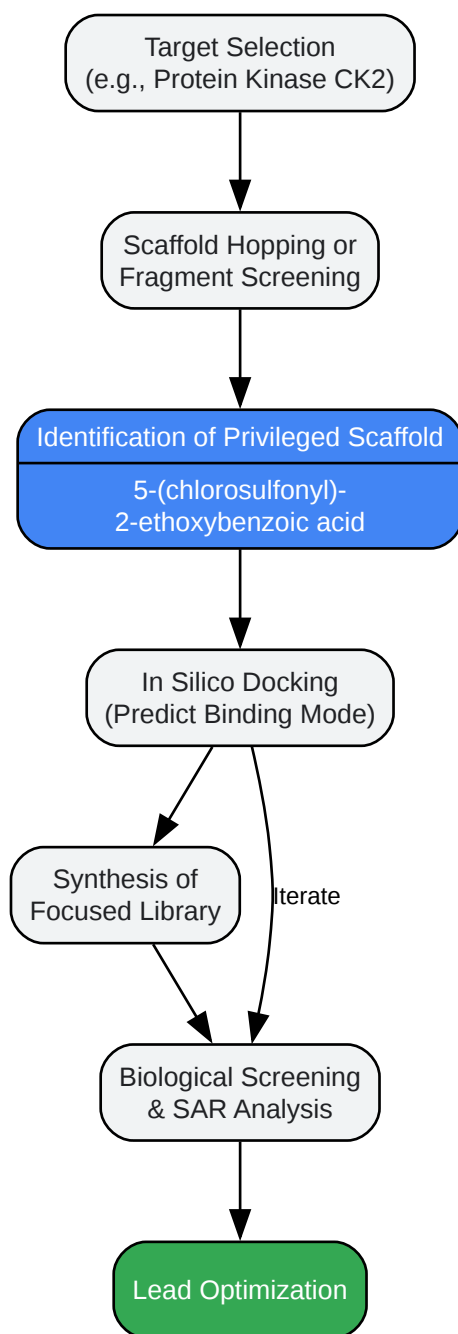
Table 1: Physicochemical Properties of **5-(Chlorosulfonyl)-2-ethoxybenzoic Acid**

Property	Value	Reference
CAS Number	200575-16-2	[6]
Molecular Formula	C ₉ H ₉ ClO ₅ S	[6]
Molecular Weight	264.68 g/mol	[6]
Appearance	Off-white solid	[7]
Boiling Point	446.5°C at 760 mmHg	[7]
Density	1.477 g/cm ³	[7]
XLogP3	1.7	[6]

Core Reactivity: A Gateway to Molecular Diversity

The primary strategic advantage of **5-(chlorosulfonyl)-2-ethoxybenzoic acid** lies in the differential reactivity of its two functional groups. The sulfonyl chloride is a powerful electrophile, making it highly susceptible to reaction with nucleophiles. In contrast, the carboxylic acid typically requires activation (e.g., conversion to an acyl chloride or use of coupling agents) before it will readily react with amines. This allows for a modular approach to synthesis, as depicted below.





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- To cite this document: BenchChem. [Application Notes & Protocols: Leveraging 5-(Chlorosulfonyl)-2-ethoxybenzoic Acid in Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589165#applications-of-5-chlorosulfonyl-2-ethoxybenzoic-acid-in-medicinal-chemistry]

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